

Antifungal agent 43 preparation and solubility for cell culture

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Compound of Interest

Compound Name: Antifungal agent 43

Cat. No.: B12396403

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Application Notes and Protocols for Antifungal Agent 43

For Researchers, Scientists, and Drug Development Professionals

Introduction

Antifungal Agent 43, also identified as compound B05, is a novel selenium-containing azole derivative with potent antifungal properties.^[1] It functions by inhibiting biofilm formation and has demonstrated significant activity against a range of fungal pathogens, including fluconazole-resistant strains.^[1] These application notes provide detailed protocols for the preparation, solubilization, and use of **Antifungal Agent 43** in a cell culture setting, along with relevant biological data and pathway information.

Chemical and Biological Properties

- Product Name: **Antifungal agent 43**
- Catalog Number: HY-151442 (MedChemExpress)
- Molecular Formula: $C_{24}H_{26}N_4Se_2$
- Molecular Weight: 528.41

- Mechanism of Action: **Antifungal Agent 43** targets and inhibits lanosterol 14 α -demethylase (CYP51), a crucial enzyme in the fungal ergosterol biosynthesis pathway. This disruption of ergosterol production compromises the integrity of the fungal cell membrane, leading to inhibition of growth and proliferation.

Quantitative Data Summary

The biological activity of **Antifungal Agent 43** has been evaluated against various fungal strains and human cell lines. The following tables summarize the Minimum Inhibitory Concentration (MIC) and half-maximal inhibitory concentration (IC₅₀) values.

Table 1: Antifungal Activity of Agent 43 (MIC)

Fungal Strain	MIC (μ g/mL)
C. albicans (sc5314)	1
C. zeylanoides	1
C. albicans	4
C. parapsilosis	4
C. glabrata	8
C. krusei	8
Azole-resistant C. albicans (CaR)	2
Azole-resistant C. albicans (strain 632)	4
Azole-resistant C. albicans (strain 901)	4
Azole-resistant C. albicans (strain 904)	4
Azole-resistant C. albicans (strain 17#)	32

Data sourced from MedChemExpress product information, citing Xu H, et al. Eur J Med Chem. 2022 Aug 28;243:114707.[1]

Table 2: Cytotoxicity of Agent 43 in Human Cancer Cell Lines (IC₅₀)

Cell Line	IC50 (μM)
MDA-MB-231 (Breast Cancer)	5.04
PC-3 (Prostate Cancer)	7.43
HL-60 (Leukemia)	14.74

Data sourced from MedChemExpress product information, citing Xu H, et al. Eur J Med Chem. 2022 Aug 28;243:114707.[1] The data indicates low toxicity in these cell lines.

Experimental Protocols

Protocol 1: Preparation of Antifungal Agent 43 Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Antifungal Agent 43**, which can be stored for later use in cell culture experiments. Based on common practices for similar selenium-containing azole compounds, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Materials:

- **Antifungal Agent 43** (lyophilized powder)
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

- **Weighing the Compound:** Carefully weigh the desired amount of **Antifungal Agent 43** powder using a calibrated balance. For example, to prepare a 10 mM stock solution, weigh out 5.28 mg of the compound.
- **Dissolution:** Add the appropriate volume of sterile DMSO to the vial containing the powder. For a 10 mM stock from 5.28 mg, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.

Protocol 2: Dilution of Antifungal Agent 43 for Cell Culture Assays

This protocol outlines the process of diluting the stock solution to the desired final concentration in cell culture medium for experiments.

Materials:

- **Antifungal Agent 43** stock solution (e.g., 10 mM in DMSO)
- Sterile cell culture medium appropriate for your cells/fungal strain
- Sterile serological pipettes and pipette tips
- Sterile microcentrifuge tubes or multi-well plates

Procedure:

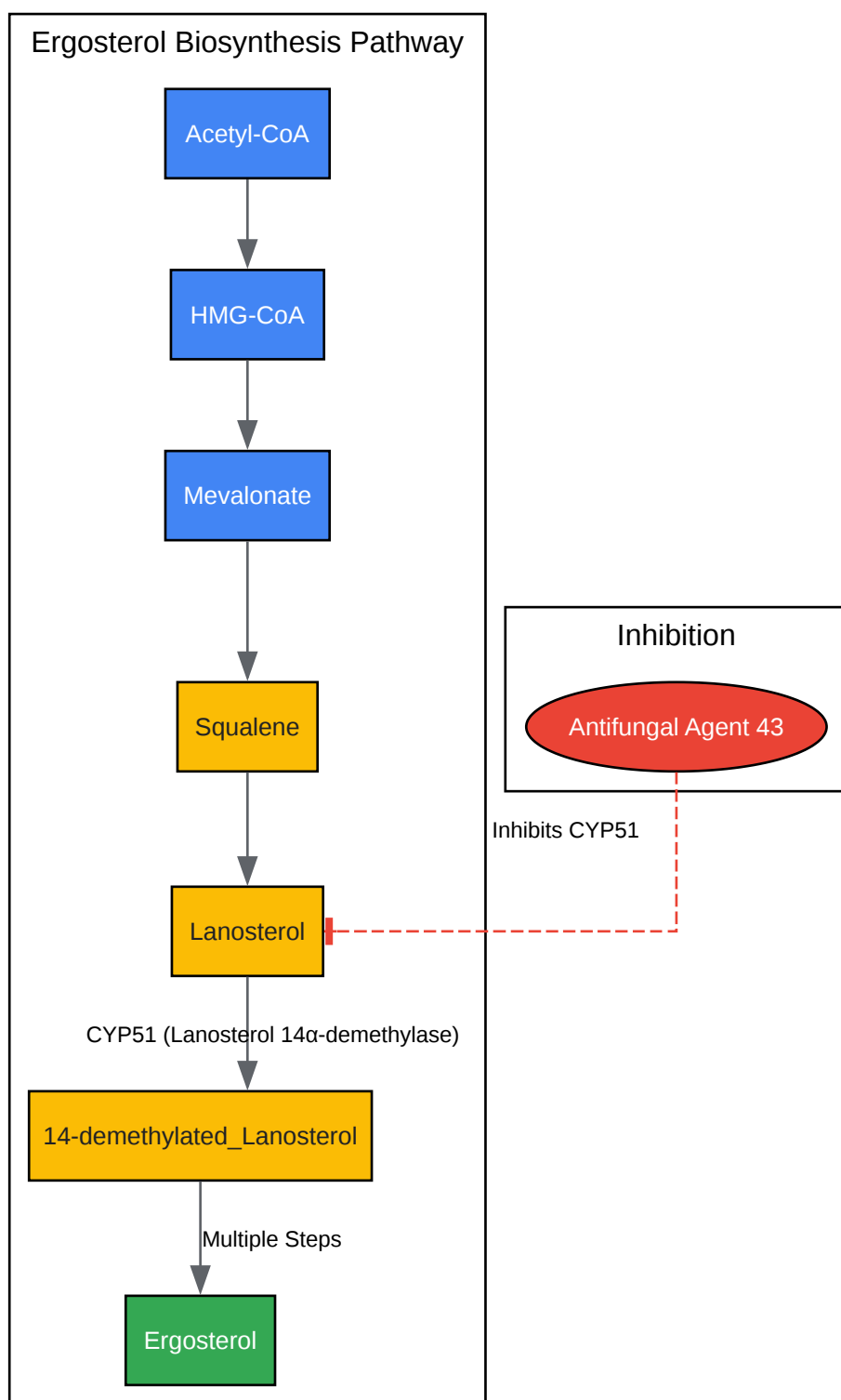
- **Thawing:** Thaw a single aliquot of the **Antifungal Agent 43** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To minimize the concentration of DMSO in the final culture, it is advisable to perform an intermediate dilution in cell culture medium.

For example, to achieve a final concentration of 10 μM , you can first prepare a 1 mM intermediate solution by adding 10 μL of the 10 mM stock to 990 μL of sterile medium.

- **Final Dilution:** Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. For instance, to obtain a 10 μM final concentration from a 1 mM intermediate, add 10 μL of the intermediate solution to 990 μL of the final culture volume.
- **Solvent Control:** It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **Antifungal Agent 43** used, to account for any effects of the solvent on cell growth or viability.
- **Incubation:** Gently mix the final solution and add it to your cell or fungal cultures. Incubate under the appropriate conditions for your experiment.

Visualizations

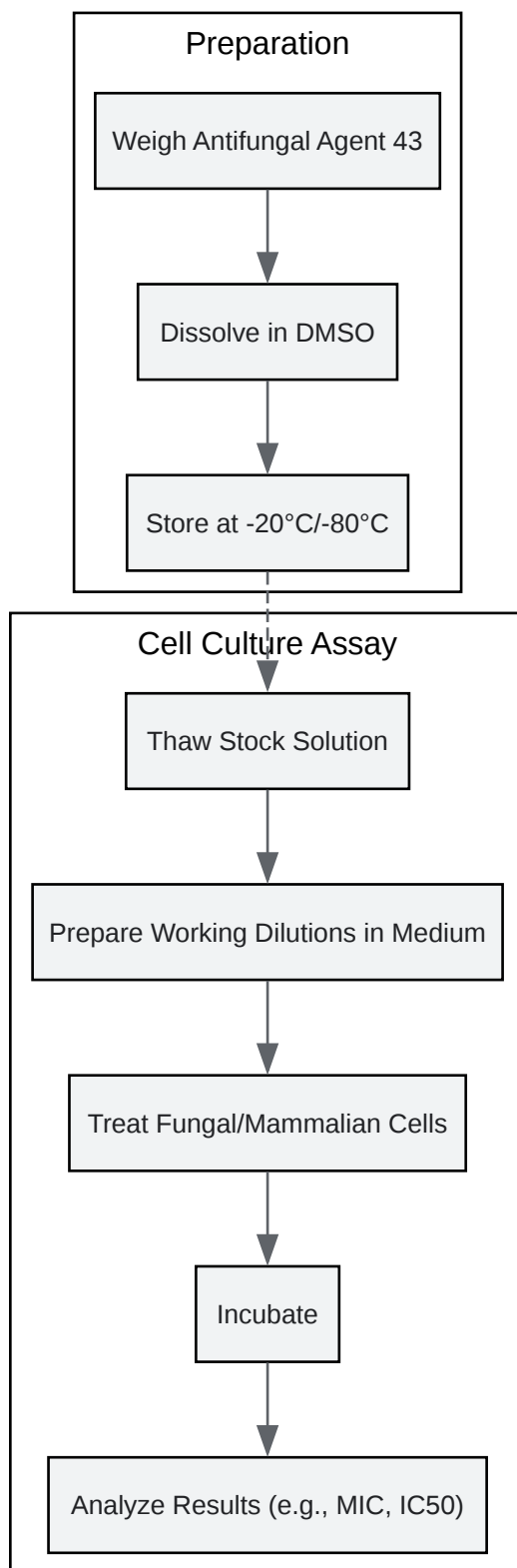
Signaling Pathway



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Caption: Ergosterol biosynthesis pathway and the inhibitory action of **Antifungal Agent 43**.

Experimental Workflow



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Caption: Workflow for preparing and using **Antifungal Agent 43** in cell culture.

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References

- 1. researchgate.net [researchgate.net]
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